

Application Notes and Protocols: Stibnite in Pyrotechnics and Friction-Reducing Materials

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Compound of Interest

Compound Name: **STIBNITE**

Cat. No.: **B1171622**

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for the use of **stibnite** (antimony trisulfide, Sb_2S_3) in pyrotechnic compositions and friction-reducing materials. The information is intended to guide researchers and professionals in the formulation, preparation, and testing of **stibnite**-containing products.

Section 1: Stibnite in Pyrotechnic Applications

Stibnite, a mineral form of antimony trisulfide, is a key ingredient in various pyrotechnic compositions. It primarily functions as a fuel and a special effects enhancer, contributing to the visual and auditory characteristics of fireworks.^{[1][2]} Its two common forms, "Chinese needle" (acicular crystals) and "dark pyro" (amorphous powder), are used for different effects.^{[2][3]}

Key Applications in Pyrotechnics

- **Glitter Effects:** The "Chinese needle" form of **stibnite** is widely used to create long-lasting, shimmering glitter effects in fireworks.^{[2][3]} During combustion, antimony trisulfide decomposes and releases particles that reflect light, creating a glittering or shimmering effect.^[4]
- **Flash Powders:** The "dark pyro" form of **stibnite** increases the sensitivity and sharpens the report (the loud bang) of flash powders.^{[3][5]} Flash powders are pyrotechnic compositions that burn very quickly to produce a bright flash of light and a loud noise.

- Fountain Compositions: **Stibnite** is also utilized in fountain compositions to produce specific visual effects.[5]
- White Stars: It is a primary component in potassium perchlorate-based white star compositions.[5]

Quantitative Data: Pyrotechnic Formulations

The following tables summarize common pyrotechnic formulations containing **stibnite**. Proportions are given in parts by weight.

Table 1: **Stibnite**-Based Glitter Compositions

Composition Name	Potassium Nitrate	Antimony Trisulfide (Chinese Needle)	Charcoal (Airfloat)	Sulfur	Aluminum	Dextrin	Other
Winokur #6 (White Glitter)	53%	16%	13%	9%	(-325 mesh)	4.5%	4.5%
Weingart Golden Twinkler #2	-	24.43% (Dark Pyro)	-	-	4.58% (mixed)	6.87%	Sodium Oxalate: 6.11%
Winokur #9 (White Glitter)	35%	9%	10%	10%	12% (Magnalium -200 mesh)	-	Barium Nitrate: 20%

Data sourced from Pyrolife and other pyrotechnic resources.[1][4]

Table 2: **Stibnite**-Based Flash Powder Compositions

Composition Name	Potassium Perchlorate	Aluminum (Dark Pyro)	Antimony Trisulfide	Sulfur
Perchlorate-Based Flash #13	50.0%	31.0%	16.0%	3.0%

Data sourced from CannonFuse.com.[\[6\]](#)

Experimental Protocols: Pyrotechnics

1.3.1. Protocol for Preparation of Pyrotechnic Stars (Wet Method)

Objective: To prepare pyrotechnic stars containing **stibnite** for glitter effects.

Materials:

- Potassium Nitrate (finely powdered)
- Antimony Trisulfide ("Chinese needle" form, finely powdered)
- Charcoal (airfloat)
- Sulfur (powdered)
- Aluminum powder (-325 mesh)
- Dextrin (binder)
- Water or a water/alcohol mixture (75/25)

Procedure:

- Dry Mixing: Individually screen each of the dry ingredients (potassium nitrate, antimony trisulfide, charcoal, sulfur, and aluminum) through a fine-mesh screen to remove any clumps and ensure a homogenous particle size.
- Blending: In a non-sparking container, thoroughly mix the dry ingredients. A common method is the "diaper method," where the components are placed on a large sheet of paper and

gently rolled and folded to mix.

- Binder Addition: In a separate container, dissolve the dextrin in warm water or the water/alcohol mixture to create a paste-like binder solution.
- Granulation: Slowly add the binder solution to the dry powder mixture while stirring continuously. The goal is to achieve a damp, crumbly consistency, similar to damp sawdust. Avoid over-wetting the composition.
- Star Formation:
 - Cut Stars: Press the damp composition into a flat cake and cut it into small cubes of the desired star size.
 - Rolled Stars: Start with a small core (e.g., a lead shot or a small piece of dried composition) and tumble it in a pan while alternately spraying with the binder solution and dusting with the dry composition until the desired star size is reached.
- Drying: Spread the finished stars on a drying screen in a well-ventilated, warm, and dry location, away from any sources of ignition. Drying may take several days. Ensure the stars are completely dry before use.
- Priming: Once dry, the stars may need to be primed with a more easily ignitable composition to ensure reliable ignition in the firework device.

1.3.2. Protocol for Burn Rate Testing (Simplified Strand Test)

Objective: To determine the linear burn rate of a pyrotechnic composition at atmospheric pressure.

Materials:

- Dried and powdered pyrotechnic composition
- Small-diameter, non-flammable tubes (e.g., paper or cardboard tubes)
- Pressing equipment (e.g., a hydraulic press or an arbor press)

- Ignition source (e.g., a fuse or an electric match)
- High-speed camera or a video camera with a frame-counting function
- Ruler or a calibrated scale

Procedure:

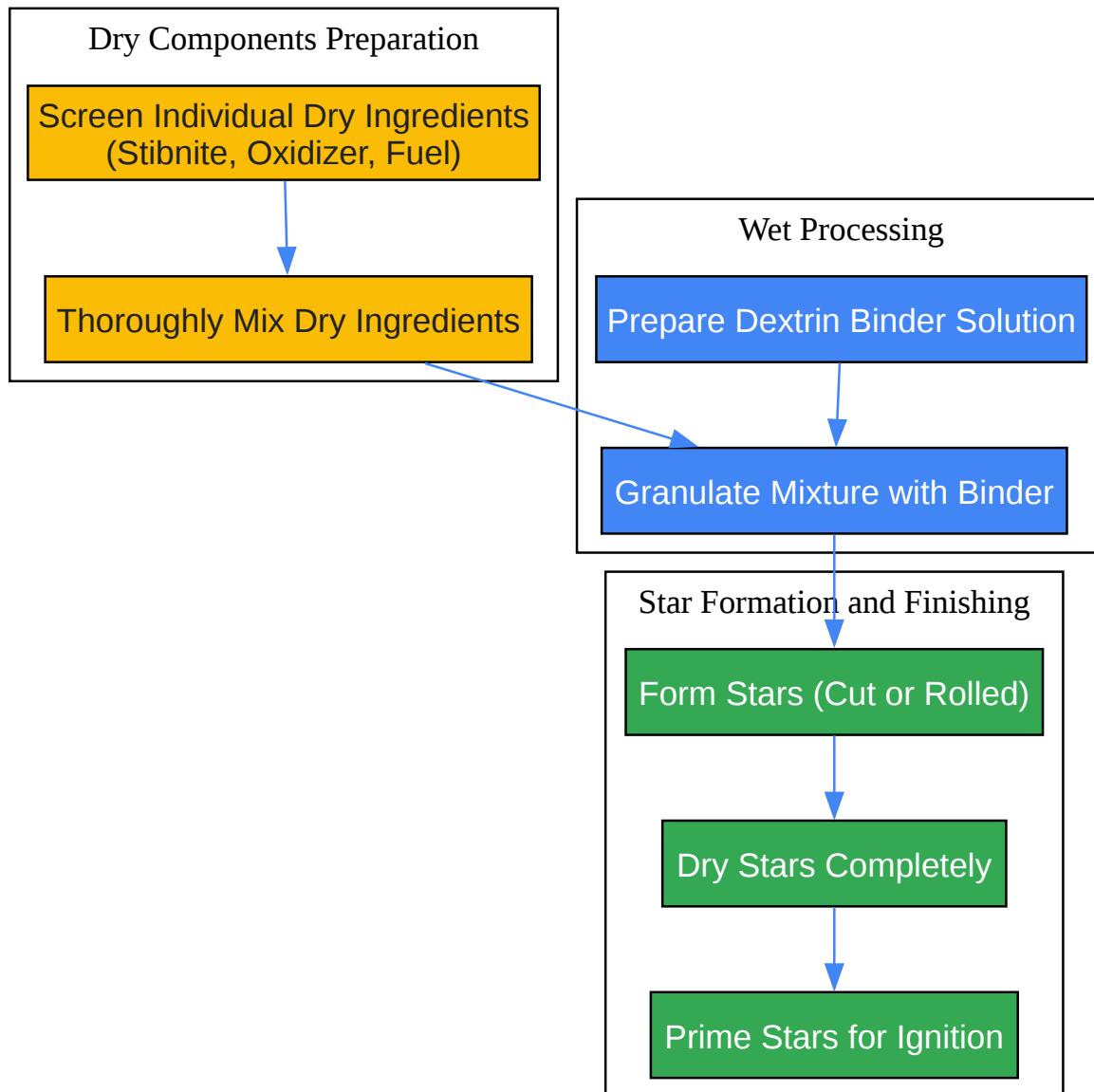
- Sample Preparation: Press a known weight of the pyrotechnic composition into a tube of known length and internal diameter to a specific, consistent density.
- Setup: Secure the filled tube (the "strand") in a horizontal or vertical position. Place a ruler alongside the strand for scale.
- Ignition and Recording: Position the camera to have a clear view of the entire length of the strand. Start recording and ignite one end of the strand.
- Data Analysis:
 - Review the video frame by frame.
 - Note the frame number when the flame first appears at the start of the strand.
 - Note the frame number when the flame reaches the end of the strand.
 - Calculate the total burn time by dividing the number of frames by the camera's frame rate (e.g., 30 frames per second).
 - Measure the length of the composition within the tube.
 - Calculate the linear burn rate using the formula: $\text{Burn Rate (mm/s)} = \text{Length of Composition (mm)} / \text{Burn Time (s)}$
- Replication: Repeat the test multiple times to ensure the consistency of the results and calculate an average burn rate.

Signaling Pathway and Workflow Diagrams



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Caption: Combustion pathway for a **stibnite**-based glitter effect.



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Caption: Experimental workflow for preparing pyrotechnic stars.

Section 2: Stibnite in Friction-Reducing Materials

Stibnite is incorporated into friction materials, most notably in automotive brake linings, where it functions as a solid lubricant.^{[1][7]} Its primary role is to stabilize the friction coefficient, particularly at elevated temperatures, and to reduce wear.

Key Applications in Friction-Reducing Materials

- Brake Pads and Linings: **Stibnite** is a common component in semi-metallic and non-asbestos organic (NAO) brake friction materials.^[7]
- High-Temperature Lubrication: It improves the fade resistance of brakes by forming a stable transfer film on the surface of the brake disc at high temperatures. This film helps to maintain a consistent braking performance under demanding conditions.
- Friction Stability: The presence of **stibnite** contributes to a more stable friction coefficient across a range of operating temperatures and pressures.^[7]

Quantitative Data: Friction Material Formulations and Performance

The following table presents an example of a brake pad formulation containing **stibnite** and its corresponding tribological properties. Direct comparative data showing the effect of varying **stibnite** percentages is limited in publicly available literature.

Table 3: Example of a **Stibnite**-Containing Brake Pad Formulation and Performance

Component	Function	Weight Percentage (%)
Resin	Binder	13-18
Fiberglass	Reinforcement	6-24
Inorganic Fiber	Reinforcement	8-16
Antimony Trisulfide	Solid Lubricant	Not specified
Other Fillers and Modifiers	Various	Varies
Performance Data		
Normal Friction Coefficient	0.364	
Hot Friction Coefficient	0.352	
Wear Rate (% weight loss)	1.67%	

Data adapted from a study on a new semi-metallic brake pad evaluated according to SAE J661. While the exact percentage of antimony trisulfide was not provided in this specific public document, it was listed as a key ingredient in the formulation.

Experimental Protocols: Friction-Reducing Materials

2.3.1. Protocol for Preparation of Semi-Metallic Brake Pad Samples

Objective: To prepare semi-metallic brake pad samples with a **stibnite**-containing formulation for tribological testing.

Materials:

- Phenolic resin (binder)
- Steel fibers (reinforcement)
- Graphite (lubricant)
- **Stibnite** (antimony trisulfide) powder (lubricant)

- Other fillers and abrasives (e.g., barium sulfate, iron powder)
- Mixing equipment (e.g., a high-speed mixer)
- Hydraulic press with a heated mold
- Curing oven

Procedure:

- Component Weighing: Accurately weigh each component of the brake pad formulation according to the desired weight percentages.
- Dry Mixing: In a high-speed mixer, blend the powdered and fibrous components for a specified duration (e.g., 5-10 minutes) to ensure a homogeneous mixture.
- Molding:
 - Preheat the mold to the specified molding temperature (e.g., 150-170°C).
 - Place the mixed formulation into the mold.
 - Apply a specific pressure (e.g., 15-20 MPa) for a set time (e.g., 5-10 minutes) to compact and cure the material.
- Post-Curing: Remove the brake pad preform from the mold and place it in a curing oven. The post-curing process typically involves a stepped temperature increase (e.g., 1 hour at 150°C, 1 hour at 180°C, and 2 hours at 200°C) to fully cross-link the phenolic resin and ensure the thermal stability of the composite.
- Finishing: After cooling, the brake pad samples can be ground to the final desired dimensions for testing.

2.3.2. Protocol for Friction and Wear Testing (Based on SAE J2522 - AK Master Test)

Objective: To evaluate the friction performance and wear characteristics of a **stibnite**-containing brake pad using a brake dynamometer.

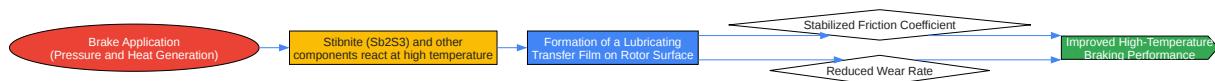
Apparatus:

- Inertia brake dynamometer
- Brake caliper and rotor assembly
- Data acquisition system to measure torque, pressure, temperature, and rotational speed

Procedure: The SAE J2522 standard, often referred to as the AK Master test, is a comprehensive procedure that simulates a wide range of braking conditions. A simplified overview is provided below. The full standard should be consulted for detailed test parameters.

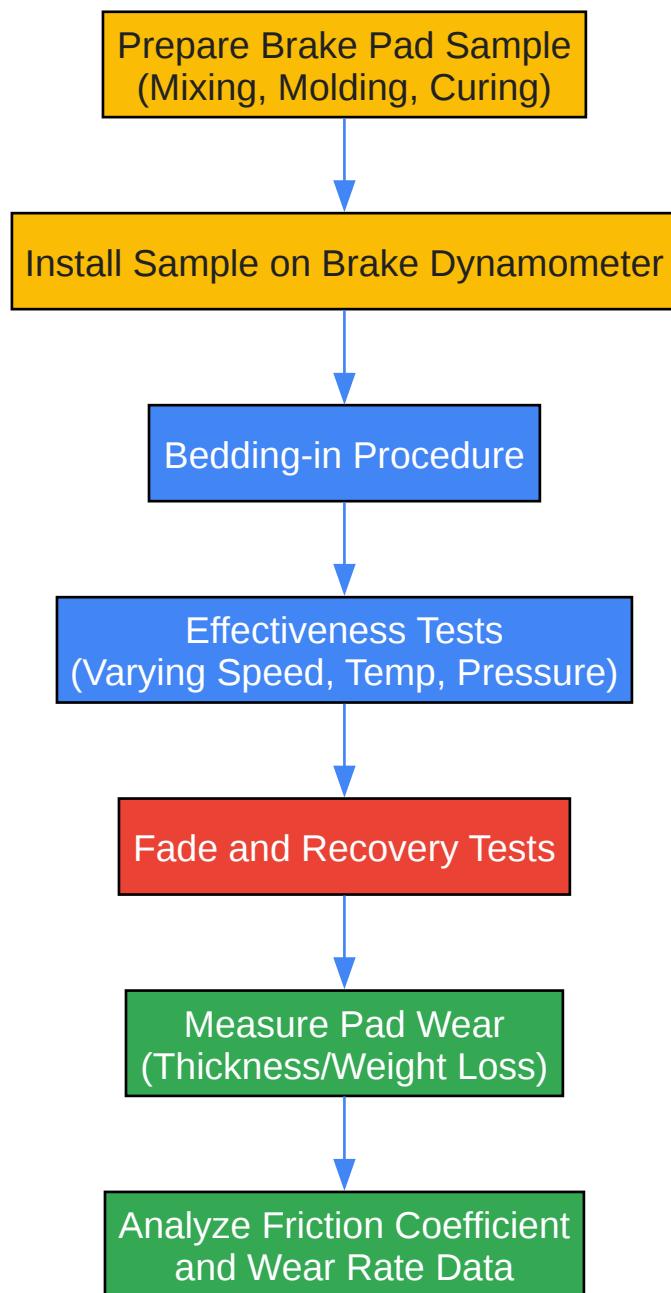
- Sample Installation: Mount the brake pad and rotor onto the dynamometer.
- Bedding-in: Perform a series of initial brake applications at moderate temperatures and pressures to allow the brake pad and rotor surfaces to conform to each other.
- Effectiveness Tests: Conduct a series of brake applications at various initial rotor temperatures, brake pressures, and speeds to determine the friction coefficient under different operating conditions.
- Fade and Recovery Tests:
 - Fade: Perform a series of high-temperature brake applications to evaluate the material's resistance to "fade," which is the loss of friction at elevated temperatures.
 - Recovery: After the fade test, conduct a series of brake applications at moderate temperatures to assess the material's ability to recover its original friction characteristics.
- Wear Measurement: The wear of the brake pad is determined by measuring the change in its thickness and/or weight before and after the entire test sequence.
- Data Analysis: The collected data is used to plot the friction coefficient as a function of temperature, pressure, and speed. The wear rate is calculated based on the material loss.

Signaling Pathway and Workflow Diagrams



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Caption: Mechanism of **stibnite** as a solid lubricant in brake pads.



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Caption: Workflow for testing brake pad friction materials.

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